

# molecular weight and formula of Methyl 1-cyanocyclobutanecarboxylate

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## Compound of Interest

Compound Name:	Methyl 1-cyanocyclobutanecarboxylate
Cat. No.:	B1328054

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## In-Depth Technical Guide: Methyl 1-cyanocyclobutanecarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties and relevant experimental methodologies for **Methyl 1-cyanocyclobutanecarboxylate**, a key building block in synthetic organic chemistry, particularly in the development of novel therapeutic agents.

## Physicochemical Properties

The fundamental molecular attributes of **Methyl 1-cyanocyclobutanecarboxylate** are summarized below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	139.15 g/mol	<a href="#">[1]</a>

## Experimental Protocols

Detailed experimental procedures are crucial for the successful application and study of **Methyl 1-cyanocyclobutanecarboxylate**. While specific protocols can vary based on the experimental goals, the following outlines a general synthetic approach.

### Synthesis of **Methyl 1-cyanocyclobutanecarboxylate**

A common method for the synthesis of **Methyl 1-cyanocyclobutanecarboxylate** involves the reaction of a suitable starting material with a cyanide source, followed by esterification.

**Disclaimer:** The following is a generalized protocol and should be adapted and optimized based on specific laboratory conditions and safety guidelines.

#### Materials:

- Cyclobutanone
- Potassium cyanide (KCN)
- Ammonium chloride (NH<sub>4</sub>Cl)
- Methanol (CH<sub>3</sub>OH)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Diethyl ether
- Magnesium sulfate (MgSO<sub>4</sub>)
- Sodium bicarbonate (NaHCO<sub>3</sub>)

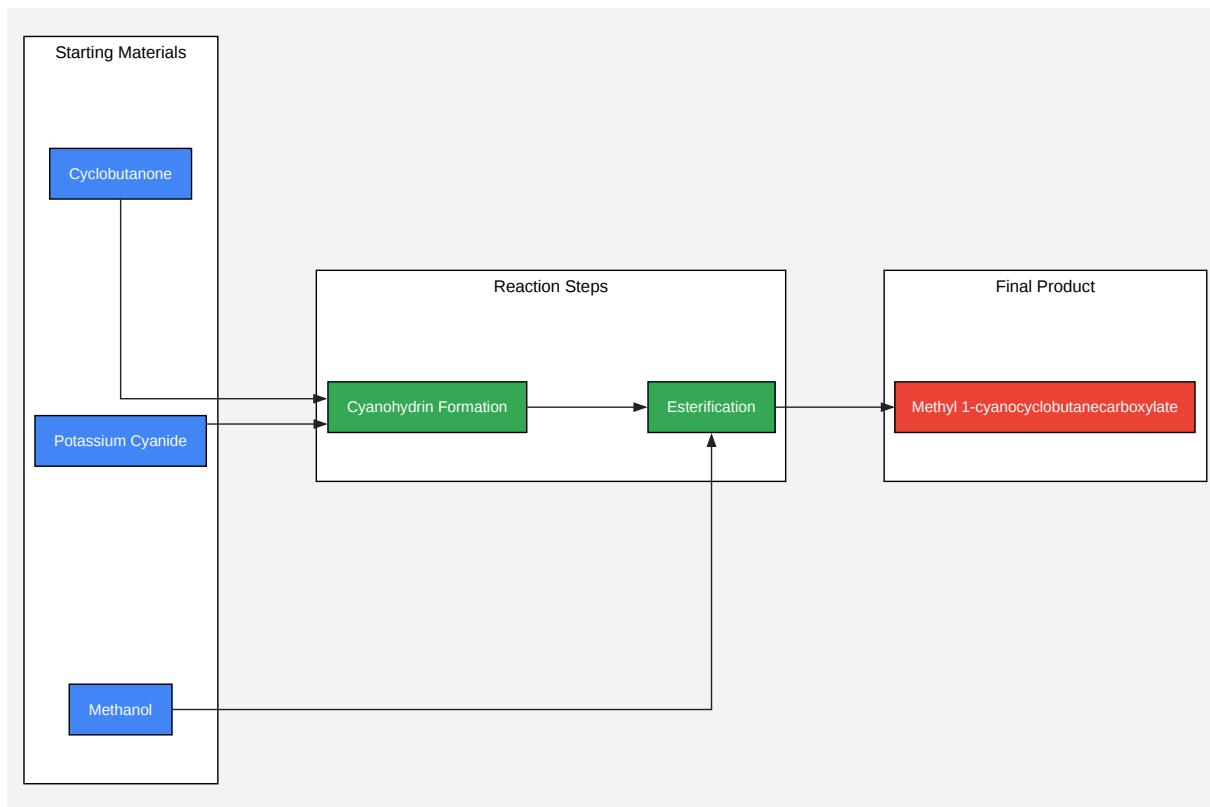
#### Procedure:

- Cyanohydrin Formation:
  - In a well-ventilated fume hood, dissolve potassium cyanide in water.
  - Cool the solution in an ice bath and slowly add a solution of ammonium chloride.
  - To this mixture, add cyclobutanone dropwise while maintaining the low temperature.

- Stir the reaction mixture for several hours to allow for the formation of the cyanohydrin intermediate.
- Esterification:
  - Carefully add concentrated sulfuric acid to methanol in a separate flask, ensuring the mixture remains cool.
  - Add the cyanohydrin intermediate to the acidic methanol solution.
  - Heat the reaction mixture to reflux for several hours.
  - Monitor the reaction progress using an appropriate analytical technique (e.g., Thin Layer Chromatography).
- Work-up and Purification:
  - After the reaction is complete, cool the mixture and neutralize it with a saturated solution of sodium bicarbonate.
  - Extract the product into diethyl ether.
  - Wash the organic layer with brine, dry it over anhydrous magnesium sulfate, and filter.
  - Remove the solvent under reduced pressure to obtain the crude product.
  - Purify the crude product by vacuum distillation or column chromatography to yield pure **Methyl 1-cyanocyclobutanecarboxylate**.

## Logical Workflow for Synthesis

The synthesis of **Methyl 1-cyanocyclobutanecarboxylate** can be visualized as a sequential process, starting from commercially available precursors and proceeding through key chemical transformations to yield the final product.

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Caption: Synthetic pathway for **Methyl 1-cyanocyclobutanecarboxylate**.

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## References

- 1. [scbt.com](http://scbt.com) [scbt.com]
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